Structural Validation and Performance Guide: Methyl 1-cyano-3-hydroxycyclobutane-1-carboxylate

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Compound of Interest

Compound Name:	*Methyl 1-cyano-3-hydroxycyclobutane-1-carboxylate*
Cat. No.:	*B15293646*

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Executive Summary

The drive toward higher

(fraction of sp3-hybridized carbons) in modern medicinal chemistry has elevated the importance of strained carbocycles. **Methyl 1-cyano-3-hydroxycyclobutane-1-carboxylate** (CAS: 1497856-61-7) represents a highly functionalized, conformationally restricted building block. By replacing flexible acyclic linkers or planar aromatic rings with a cyclobutane scaffold, drug developers can significantly reduce the entropic penalty upon target binding[1].

However, the structural validation of 1,3-disubstituted cyclobutanes presents a unique analytical challenge. Due to the rapid interconversion of the ring's puckered conformations, routine analytical methods can yield ambiguous stereochemical assignments. This guide objectively compares the performance of this cyclobutane building block against alternatives and provides a self-validating, multi-modal experimental workflow to definitively confirm its structural and stereochemical integrity.

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Product Performance Comparison: Cyclobutane vs. Alternatives

To understand the value of **Methyl 1-cyano-3-hydroxycyclobutane-1-carboxylate**, it must be compared against its acyclic and lower-strain cyclic alternatives. Flexible ligands suffer from a high entropic penalty because rotatable bonds must be "frozen" into a single conformation within a biological binding pocket[1]. The cyclobutane ring, possessing a strain energy of approximately 26.3 kcal/mol, adopts a puckered "butterfly" conformation that inherently restricts these exit vectors, thereby pre-organizing the molecule for target engagement[2].

Table 1: Physicochemical & Structural Comparison

Property / Metric	Methyl 1-cyano-3-hydroxycyclobutane-1-carboxylate (Product)	Methyl 2-cyano-4-hydroxybutanoate (Acyclic Alternative)	Methyl 1-cyano-3-hydroxycyclopentane-1-carboxylate (Cyclopentane Alternative)
Scaffold Type	4-Membered Carbocycle (Strained)	Linear Aliphatic (Flexible)	5-Membered Carbocycle (Low Strain)
Rotatable Bonds (Core)	0	3	0
Conformational Rigidity	High (Puckered geometry restricts vectors)	Low (Free rotation around C-C bonds)	Moderate (Envelope conformation)
Entropic Penalty on Binding	Low (Pre-organized structure)	High (High degrees of freedom lost)	Moderate
Vector Predictability	Excellent (Fixed 1,3-exit vectors)	Poor (Multiple low-energy conformers)	Good
Primary Analytical Challenge	Resolving cis/trans stereochemistry	Distinguishing rotamers	Resolving envelope pseudo-rotation

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The Causality of Analytical Ambiguity in 1,3-Cyclobutanes

A common pitfall in organic synthesis is assuming that 2D Nuclear Overhauser Effect Spectroscopy (NOESY) is sufficient to assign the cis or trans relative stereochemistry of 1,3-disubstituted cyclobutanes.

The Mechanistic Problem: Cyclobutane is not a flat square. To relieve torsional strain (eclipsing interactions of adjacent C-H bonds), the ring puckers, deviating from planarity by about 25–30° [1]. In solution, the ring rapidly flips between two equivalent puckered conformations.

- In a cis-1,3-disubstituted cyclobutane, the 1,3-protons can alternate between diequatorial and diaxial positions. When diaxial, they are extremely close (~2.0 Å), yielding a strong NOE cross-peak.
- In a trans-1,3-disubstituted cyclobutane, the 1,3-protons are always axial-equatorial (~2.8 Å apart).

Because 2.8 Å is still well within the NOE detection limit (typically < 5.0 Å), and rapid flipping time-averages these distances, the distinction between a "strong" NOE (cis) and a "medium" NOE (trans) becomes highly ambiguous without a rigid reference standard. Therefore, while NMR is the first line of defense, Single-Crystal X-Ray Diffraction (SC-XRD) is the mandatory gold standard for absolute structural validation[3].

Structural Validation Workflows & Experimental Protocols

The following self-validating workflow ensures that the chemical identity, purity, and stereochemistry of **Methyl 1-cyano-3-hydroxycyclobutane-1-carboxylate** are unambiguously confirmed.

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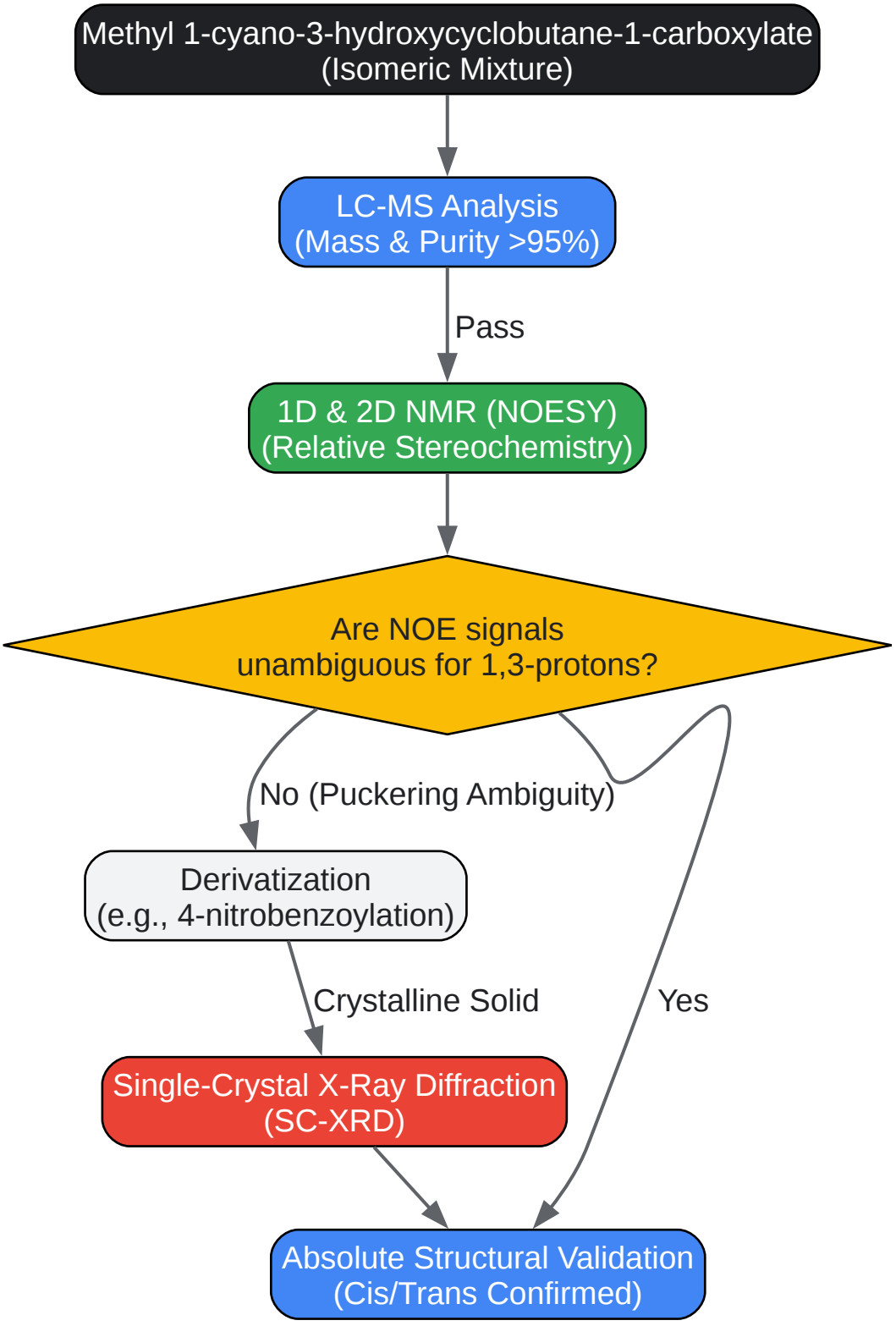

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Analytical workflow for stereochemical validation of 1,3-disubstituted cyclobutanes.

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Protocol A: LC-MS for Mass Integrity and Purity

Before stereochemical assignment, the bulk purity must be verified to prevent minor impurities from generating false NOE signals.

- Sample Preparation: Dissolve 1 mg of the cyclobutane product in 1 mL of LC-MS grade Methanol/Water (50:50, v/v).
- Chromatography: Inject 2 µL onto a C18 reverse-phase column (e.g., 50 mm × 2.1 mm, 1.7 µm particle size). Run a gradient of 5% to 95% Acetonitrile (with 0.1% Formic Acid) over 5 minutes.
- Mass Spectrometry: Operate in Electrospray Ionization (ESI) positive and negative modes. Look for the expected

  and

  peaks corresponding to the exact mass of

  (MW: 155.15 g/mol).
- Validation Check: UV purity at 210 nm and 254 nm must exceed 95%.

Protocol B: 2D NOESY NMR Assignment

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of anhydrous

  or

  . The choice of solvent can influence the puckering equilibrium; running the sample in both can provide differential data.
- Acquisition: Acquire standard

  ,

  , COSY, and HSQC spectra to assign all proton and carbon resonances.
- NOESY Setup: Set up a 2D NOESY experiment. Critical Parameter: Set the mixing time (

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) to 300–500 ms. A mixing time that is too long will result in spin diffusion (indirect NOEs), which will falsely suggest a cis relationship.

- Analysis: Evaluate the cross-peaks between the C1 and C3 protons. If the signal intensity is borderline, proceed immediately to Protocol C.

Protocol C: Derivatization and Single-Crystal X-Ray Diffraction (SC-XRD)

Because low-molecular-weight aliphatic esters are often oils or low-melting solids, they do not readily form the high-quality single crystals required for XRD. Derivatization is required to introduce a rigid, highly crystalline moiety[3].

- Derivatization (Esterification): React 50 mg of **Methyl 1-cyano-3-hydroxycyclobutane-1-carboxylate** with 1.2 equivalents of 4-nitrobenzoyl chloride and 1.5 equivalents of triethylamine in anhydrous dichloromethane (DCM) at 0 °C to room temperature.
- Purification: Quench with saturated aqueous

  , extract with DCM, dry over

  , and purify via flash chromatography to isolate the 4-nitrobenzoate derivative.
- Crystallization (Vapor Diffusion):
  - Dissolve 10 mg of the purified derivative in a minimum volume (e.g., 0.5 mL) of a good solvent (e.g., DCM or Ethyl Acetate) in a small inner vial.
  - Place the inner vial inside a larger outer vial containing 3 mL of an anti-solvent (e.g., Hexanes or Pentane).
  - Seal the outer vial tightly and leave undisturbed at room temperature for 3–7 days.
- SC-XRD Analysis: Harvest a single crystal and mount it on a diffractometer equipped with a Mo or Cu K

  radiation source. The resulting electron density map will provide absolute, unambiguous proof of the 1,3-cis or 1,3-trans relationship, bypassing all NMR puckering ambiguities.

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